

Hexamethylpropanediamide: A Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: Hexamethylpropanediamide

Cat. No.: B15475040

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and disposal protocols for **Hexamethylpropanediamide**, also commonly referred to as Hexamethylenediamine. The information is intended to support laboratory safety and ensure the proper management of this chemical in a research and development setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of Hexamethylenediamine is provided in the table below. This information is critical for understanding its behavior under various laboratory conditions.

Property	Value
Melting Point	42 - 45 °C (108 - 113 °F)
Flash Point	144 °C (291.2 °F)
Density	0.89 g/cm ³ at 25 °C (77 °F)
Autoignition Temperature	>500 °C

Toxicological Data

Hexamethylenediamine is moderately toxic and presents several health hazards. The following table summarizes acute toxicity data.

Route of Exposure	Species	LD50/LC50 Value
Oral	Rat	750 mg/kg
Dermal	Rabbit	1110 mg/kg
Oral	Guinea Pig	1600 mg/kg
Dermal	Rabbit	2600 mg/kg

Note on Experimental Protocols: The provided LD50 values are standard measures of acute toxicity. While the specific experimental details for these cited values are not provided in the source documents, they are typically determined following standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD). For example, OECD Test Guideline 401 (Acute Oral Toxicity) and 402 (Acute Dermal Toxicity) outline methodologies involving the administration of the substance to animals at various dose levels to determine the lethal dose for 50% of the test population. These protocols involve specific details regarding animal species, age, weight, housing conditions, dose preparation and administration, observation periods, and pathological examinations.

Hazard Identification and Classification

Hexamethylenediamine is classified as a hazardous substance with multiple risk factors.

Hazard Classification	Category	Hazard Statement
Flammable Liquids	Category 4	Combustible liquid.
Acute Oral Toxicity	Category 4	Harmful if swallowed.
Acute Dermal Toxicity	Category 4	Harmful in contact with skin.
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	May cause respiratory irritation.
Germ Cell Mutagenicity	Category 1B	May cause genetic defects.
Carcinogenicity	Category 1B	May cause cancer.

Safety and Handling Protocols

Proper handling of Hexamethylenediamine is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific tasks being performed. The following PPE is generally recommended:

- **Eye and Face Protection:** Safety goggles, chemical-resistant glasses, or a face shield should be worn to protect against splashes and sprays.
- **Skin and Body Protection:** A lab coat, coveralls, or a chemical-resistant suit should be worn. An apron may also be necessary to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves are required. The type of glove material should be selected based on the specific chemical hazard and potential for physical damage like cuts or abrasions.

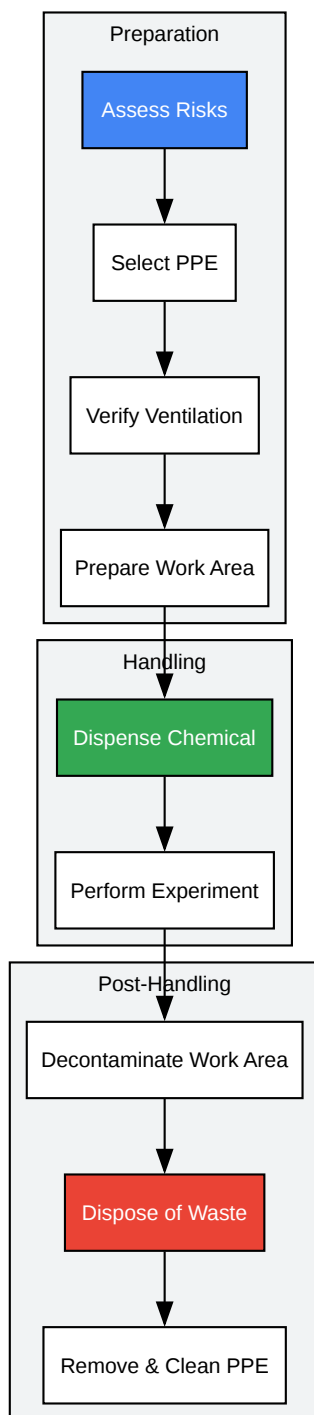
- **Respiratory Protection:** If working in a poorly ventilated area or if there is a risk of inhaling dust or vapors, a NIOSH-approved respirator should be used.
- **Foot Protection:** Closed-toe shoes or chemical-resistant boots are necessary to protect against spills.

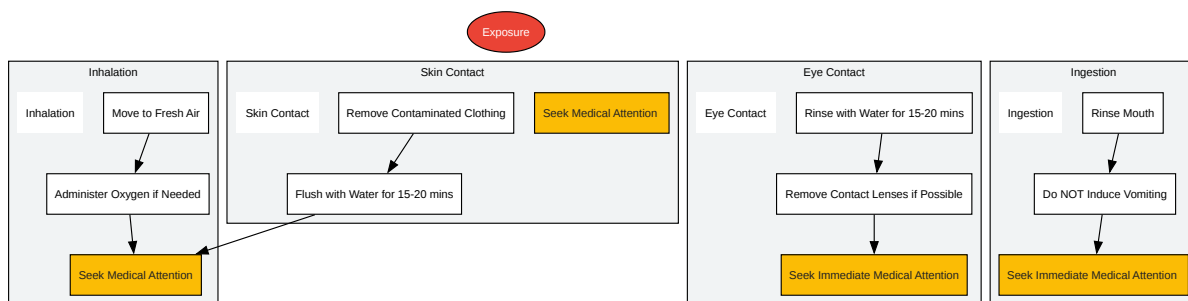
Engineering Controls

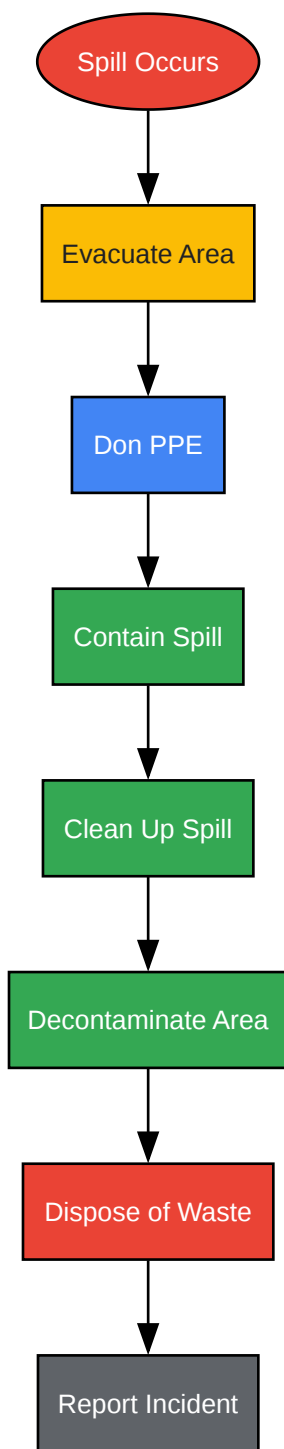
- **Ventilation:** Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to keep airborne concentrations below exposure limits.
- **Safety Showers and Eyewash Stations:** Ensure that eyewash stations and safety showers are readily accessible in the work area.

General Handling Workflow

The following diagram illustrates a general workflow for the safe handling of Hexamethylenediamine.







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